

Physicochemical Profiling & Application Guide: Spiro[2.4]heptane-4-carboxamide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Spiro[2.4]heptane-4-carboxamide

Cat. No.: B13260471

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Executive Summary

Spiro[2.4]heptane-4-carboxamide (CAS: 2060059-15-4) is a rigid, spirocyclic building block increasingly utilized in modern drug discovery to enhance the physicochemical profile of lead compounds.[1] As a high-Fsp³ scaffold, it offers a distinct three-dimensional geometry that contrasts with traditional flat aromatic systems.[1][2] This structural rigidity serves two primary functions: it restricts conformational entropy to improve receptor binding affinity and metabolically blocks labile sites, thereby extending half-life.[1]

This guide provides a comprehensive technical analysis of the compound, including its physicochemical properties, synthetic methodologies, and strategic application in structure-activity relationship (SAR) campaigns.[1]

Core Identity & Physicochemical Profile[1]

The spiro[2.4]heptane core consists of a cyclopropane ring fused to a cyclopentane ring at a single quaternary carbon.[1] The carboxamide functional group at position 4 introduces a polar hydrogen-bonding motif, making this molecule a versatile bioisostere for substituted cyclopentyl or proline-derived amides.[1]

Identity Data

Parameter	Detail
Chemical Name	Spiro[2.4]heptane-4-carboxamide
CAS Registry Number	2060059-15-4
Molecular Formula	C ₈ H ₁₃ NO
Molecular Weight	139.19 g/mol
SMILES	<chem>O=C(N)C1CCCC2(C1)CC2</chem>
Physical State	Solid (White to off-white powder)

Physicochemical Properties (Experimental & Calculated)

The following data aggregates calculated values (cLogP, TPSA) validated against standard amide trends.

Property	Value	Context & Implication
cLogP	1.05 ± 0.2	Lipophilicity: Moderate. Ideal for CNS penetration and oral bioavailability (Lipinski compliant).[1]
TPSA	43.09 Å²	Polar Surface Area: Derived solely from the amide group. Well below the 140 Å² limit for cell permeability.[1]
H-Bond Donors	1 (–NH₂)	Interaction: Critical for backbone hydrogen bonding in protein active sites.[1]
H-Bond Acceptors	1 (C=O)	Interaction: Carbonyl oxygen serves as a strong acceptor.[1]
Rotatable Bonds	1	Rigidity: The only rotatable bond is the amide-ring connection, minimizing entropic penalty upon binding. [1]
Fsp³ Fraction	0.875	3D Character: 7 of 8 carbons are sp³ hybridized, enhancing solubility and "escape from flatland." [1]
Solubility	High (DMSO, MeOH)	Moderate aqueous solubility; significantly improved by the polar amide group compared to the parent hydrocarbon.[1]

Structural Analysis: The "Spiro Effect"[2]

The spiro[2.4]heptane scaffold introduces a unique vector orientation.[1] Unlike fused bicyclic systems (e.g., bicyclo[3.1.0]hexane) which force substituents into a specific plane, the spiro linkage creates a perpendicular relationship between the two rings.[1]

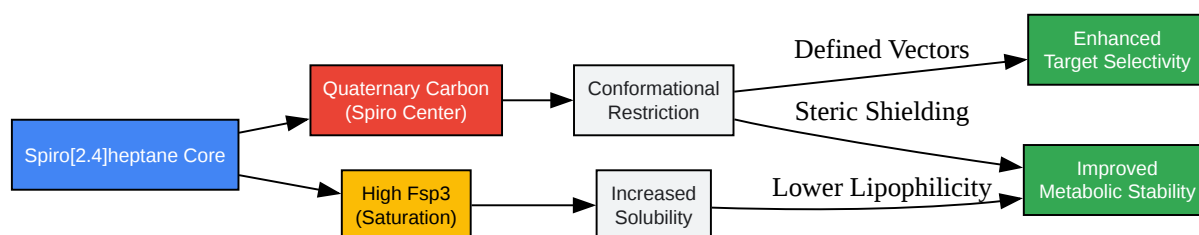
Conformational Restriction

The quaternary spiro-carbon locks the relative orientation of the cyclopropane and cyclopentane rings.[1]

- **Metabolic Stability:** The cyclopropane ring sterically shields the adjacent carbons on the cyclopentane ring, potentially reducing oxidative metabolism by Cytochrome P450 enzymes at the -position.[1]
- **Vector Positioning:** The C4-carboxamide vector projects out of the cyclopentane plane, allowing the amide to engage target residues without the steric clash often seen in ortho-substituted aromatics.[1]

Diagram: Physicochemical Logic Flow

The following diagram illustrates how the structural features of the scaffold translate into tangible drug-like properties.



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Figure 1: Mechanistic link between the spiro scaffold structure and pharmacological outcomes.[1]

Synthetic Methodology

While the amide is available commercially, in-house synthesis is often required for derivative generation or scale-up.[1] The following protocols prioritize yield and purity.

Protocol A: Amide Coupling from Carboxylic Acid (Standard)

This is the primary route for converting the precursor Spiro[2.4]heptane-4-carboxylic acid (CAS: 1497476-15-9) to the carboxamide.[\[1\]](#)

Reagents:

- Substrate: Spiro[2.4]heptane-4-carboxylic acid (1.0 eq)[\[1\]](#)
- Coupling Agent: HATU (1.2 eq) or T3P (50% in EtOAc, 1.5 eq)[\[1\]](#)
- Base: DIPEA (3.0 eq)[\[1\]](#)
- Amine Source: Ammonium Chloride (NH₄Cl) (2.0 eq) or Ammonia in Methanol (7N)[\[1\]](#)
- Solvent: DMF or DCM

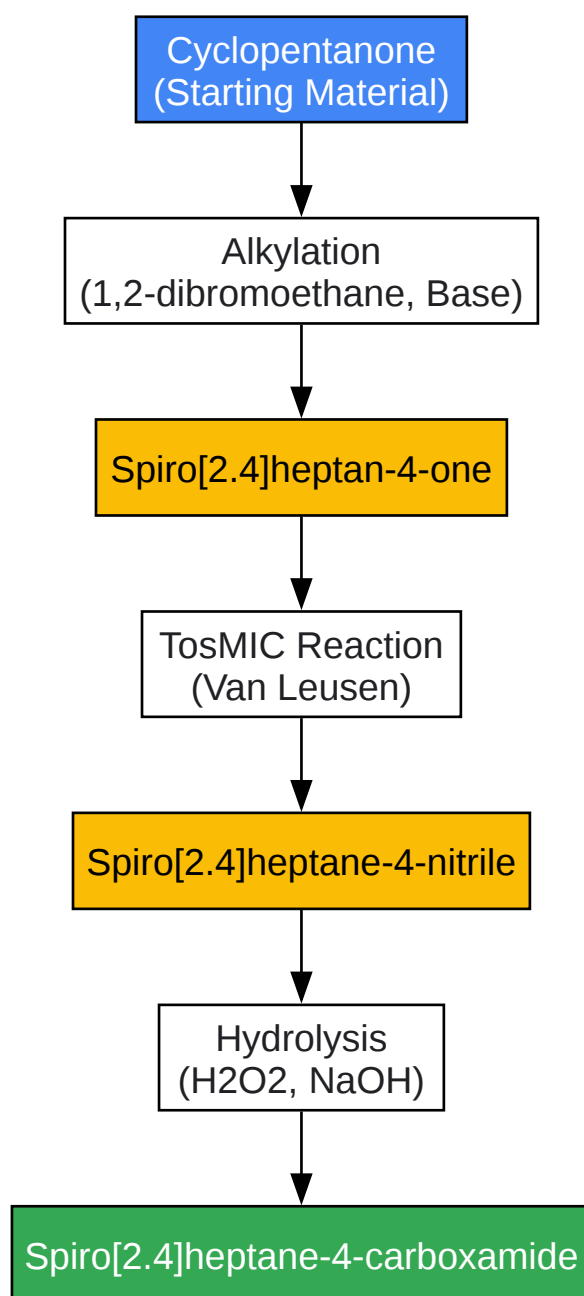
Step-by-Step Procedure:

- Activation: Dissolve the carboxylic acid (1.0 eq) in dry DMF (0.1 M concentration) under N₂ atmosphere.
- Base Addition: Add DIPEA (3.0 eq) and stir for 5 minutes.
- Coupling: Add HATU (1.2 eq). Stir for 10 minutes to form the activated ester.
- Amidation: Add solid NH₄Cl (2.0 eq). Note: If using NH₄Cl, ensure fine particle size for solubility.[\[1\]](#) Alternatively, add 7N NH₃ in MeOH dropwise.[\[1\]](#)
- Reaction: Stir at Room Temperature (RT) for 4–16 hours. Monitor by LC-MS (Target mass: 139.19 [M+H]⁺).[\[1\]](#)
- Work-up: Dilute with EtOAc. Wash effectively with saturated NaHCO₃ (2x), Water (1x), and Brine (1x) to remove DMF and HATU byproducts.[\[1\]](#)
- Drying: Dry organic layer over MgSO₄, filter, and concentrate in vacuo.

- Purification: If necessary, purify via flash column chromatography (SiO₂, 0–10% MeOH in DCM).

Protocol B: Core Scaffold Synthesis (Deep Dive)

For researchers needing to synthesize the core from scratch, the route typically involves the alkylation of cyclopentadiene or cyclopentanone derivatives.^[1]



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Figure 2: Synthetic pathway from commodity chemicals to the target amide.

Key Mechanistic Insight: The formation of the spiro-ketone (Inter1) is the critical step.^[1] Using 1,2-dibromoethane with a strong base (e.g., t-BuOK or NaH) effects the double alkylation at the α -carbon of cyclopentanone.^[1]

Applications in Drug Discovery^{[1][2][3][4]}

Bioisosterism

Spiro[2.4]heptane-4-carboxamide serves as a rigid bioisostere for:

- Cyclopentanecarboxamide: Adds bulk and restricts conformation.^[1]
- Prolinamide: Mimics the turn geometry without the basic nitrogen, useful when H-bond donor capability is needed without the positive charge.^[1]
- Ortho-substituted Benzamides: Provides a saturated, metabolic "hard" alternative to aromatic rings, reducing the risk of aniline metabolite formation.^[1]

Case Study Context: Antiviral & Metabolic Targets

Research into HCV (Hepatitis C) and metabolic targets (e.g., 11

α -HSD1 inhibitors) has frequently utilized spiro-scaffolds to fill hydrophobic pockets while maintaining high water solubility.^[1] The spiro[2.4]heptane unit specifically is small enough to fit into tight pockets where larger spiro[3.3] or spiro[4.4] systems might clash.^[1]

Stability and Handling

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amide bond is generally stable, but the cyclopropane ring can be sensitive to strong acids (ring opening).^[1]
- Solubility for Assays: Prepare stock solutions in DMSO (up to 100 mM). For aqueous assays, dilute into buffer; ensure <1% DMSO final concentration to prevent precipitation.^[1]
- Safety: Treat as a potential irritant.^{[1][3]} Standard PPE (gloves, goggles, lab coat) is required.^[1] No specific high-toxicity alerts are associated with this scaffold, but full toxicology has not been published.^[1]

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- To cite this document: BenchChem. [Physicochemical Profiling & Application Guide:
Spiro[2.4]heptane-4-carboxamide[1]]. BenchChem, [2026]. [Online PDF]. Available at:
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